

# Application Notes and Protocols for 3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile

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## Compound of Interest

**Compound Name:** 3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile

**Cat. No.:** B1287578

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling and storage of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** (CAS No. 70988-04-4). The information is compiled to ensure the safety of laboratory personnel and to maintain the integrity of the compound for research and development purposes.

## General Information

**3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** is a chemical compound with the molecular formula  $C_{11}H_{11}NO_3$  and a molecular weight of 205.2 g/mol .[\[1\]](#) It is important to handle this compound with care, assuming it may possess hazards similar to structurally related molecules.

Table 1: Chemical and Physical Properties of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**

Property	Value
CAS Number	70988-04-4
Molecular Formula	C <sub>11</sub> H <sub>11</sub> NO <sub>3</sub>
Molecular Weight	205.2 g/mol <a href="#">[1]</a>
Appearance	Data not available
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available
Stability	Stable under recommended storage conditions.

## Hazard Identification and Safety Precautions

While a specific safety data sheet for **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** is not readily available, data from the closely related compound 3-(3-Methoxyphenyl)-3-oxopropanenitrile suggests the following potential hazards:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[2\]](#)
- Skin Corrosion/Irritation: May cause skin irritation.[\[2\]](#)
- Eye Damage/Irritation: May cause serious eye irritation.[\[2\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[2\]](#)

### 2.1 Personal Protective Equipment (PPE)

To mitigate these potential hazards, the following personal protective equipment should be worn at all times when handling the compound:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).

- Body Protection: A laboratory coat and, if handling larger quantities or there is a risk of splashing, a chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If aerosols or dusts are generated, a respirator may be necessary.

## 2.2 General Handling Precautions

- Avoid contact with skin, eyes, and clothing.[[1](#)]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- When not in use, keep the container tightly sealed.

## Storage Protocols

Proper storage is crucial to maintain the stability and integrity of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**.

- Short-term Storage (1-2 weeks): Store at -4°C.[[1](#)]
- Long-term Storage (1-2 years): For extended periods, store at -20°C.[[1](#)]
- Store in a dry, well-ventilated place away from incompatible materials such as strong oxidizing agents.
- The storage area should be clearly labeled, and access should be restricted to authorized personnel.

## Experimental Protocols

### 4.1 Protocol for Weighing and Preparing a Solution

This protocol outlines the steps for safely weighing the solid compound and preparing a stock solution.

- Preparation:
  - Ensure the chemical fume hood is operational and the work area is clean and free of clutter.
  - Don the appropriate PPE as described in section 2.1.
  - Assemble all necessary equipment: analytical balance, weighing paper or boat, spatula, volumetric flask, and the chosen solvent.
- Weighing:
  - Tare the analytical balance with the weighing paper or boat.
  - Carefully transfer the desired amount of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** from its storage container to the weighing vessel using a clean spatula.
  - Record the exact weight of the compound.
- Solution Preparation:
  - Carefully transfer the weighed compound into the volumetric flask.
  - Add a small amount of the desired solvent to the flask and gently swirl to dissolve the compound.
  - Once dissolved, add the solvent to the calibration mark on the volumetric flask.
  - Cap the flask and invert it several times to ensure a homogenous solution.
  - Label the flask with the compound name, concentration, solvent, and date of preparation.

#### 4.2 Protocol for Accidental Release

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.

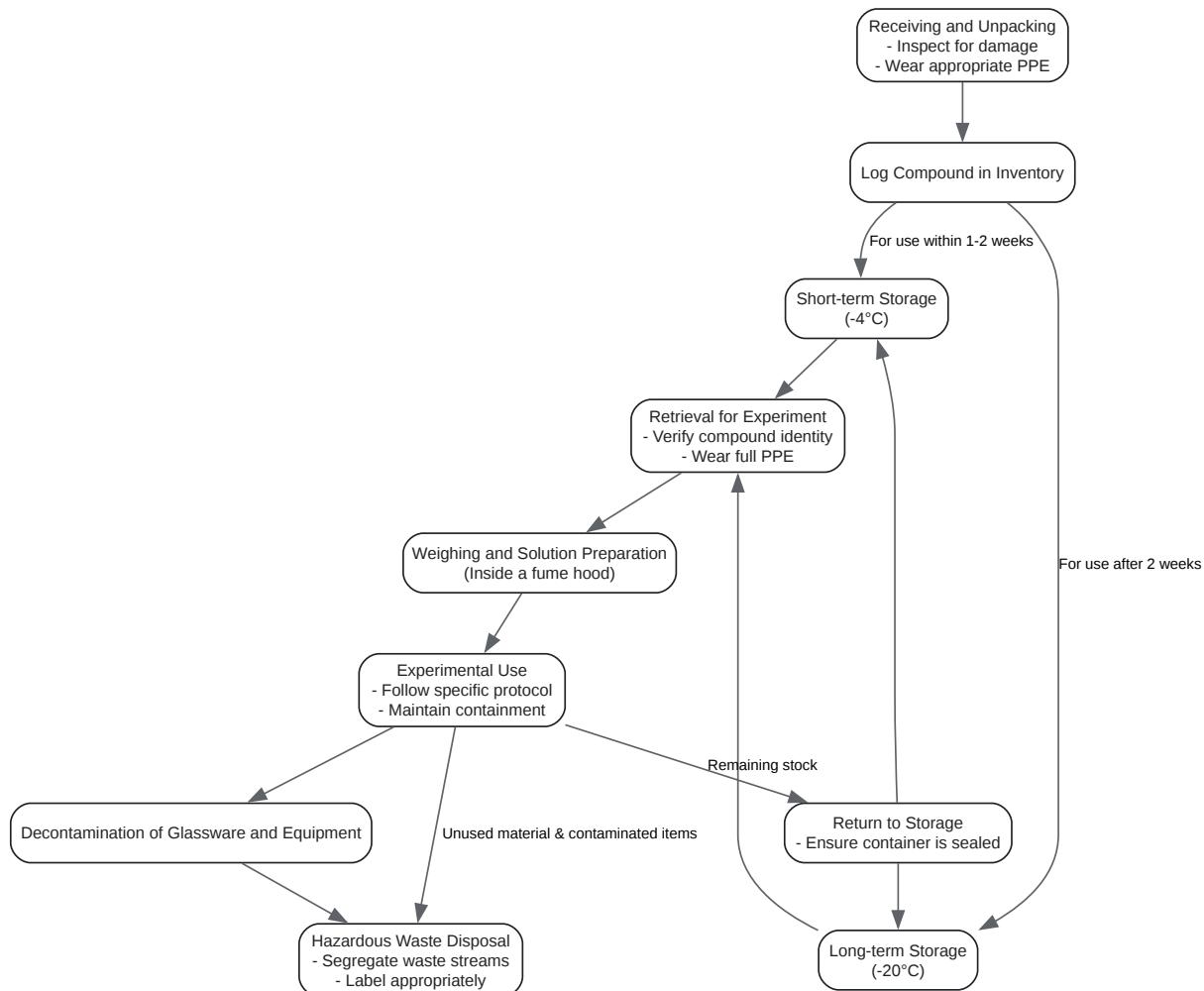
- Contain: For a small spill, and if properly trained and equipped, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Clean-up: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

#### 4.3 Waste Disposal

All waste containing **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.<sup>[1]</sup> Follow all institutional and governmental regulations for hazardous waste disposal.

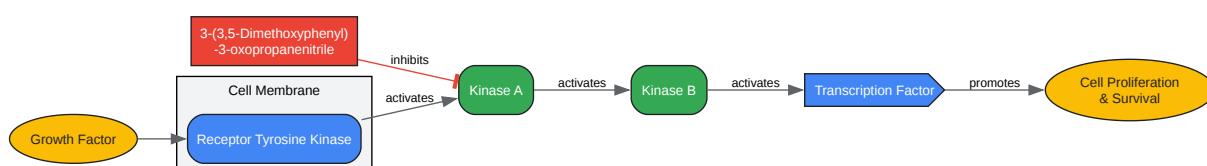
## Visualizations

Diagram 1: Safe Handling and Storage Workflow

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Caption: Workflow for the safe handling and storage of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**.

Diagram 2: Hypothetical Signaling Pathway Inhibition



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Caption: Hypothetical inhibition of a generic signaling pathway by the compound.

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## References

- 1. 70988-04-4|3-(3,5-dimethoxyphenyl)-3-oxopropanenitrile|3-(3,5-dimethoxyphenyl)-3-oxopropanenitrile|-范德生物科技公司 [bio-fount.com]
- 2. 3-(3-Methoxyphenyl)-3-oxopropanenitrile | C10H9NO2 | CID 584716 - PubChem [pubchem.ncbi.nlm.nih.gov]
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